

Synthesis of 3-Iodo-6-methoxyimidazo[1,2-a]pyridine: A Technical Guide

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Compound of Interest

Compound Name: 3-Iodo-6-methoxyimidazo[1,2-a]pyridine

Cat. No.: B1378243

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This guide provides an in-depth technical overview for the synthesis of **3-Iodo-6-methoxyimidazo[1,2-a]pyridine**, a key heterocyclic scaffold with significant interest in medicinal chemistry and drug development. The imidazo[1,2-a]pyridine core is a privileged structure found in numerous biologically active compounds. The introduction of an iodine atom at the 3-position offers a versatile handle for further functionalization through various cross-coupling reactions, making this compound a valuable intermediate for the synthesis of diverse chemical libraries.

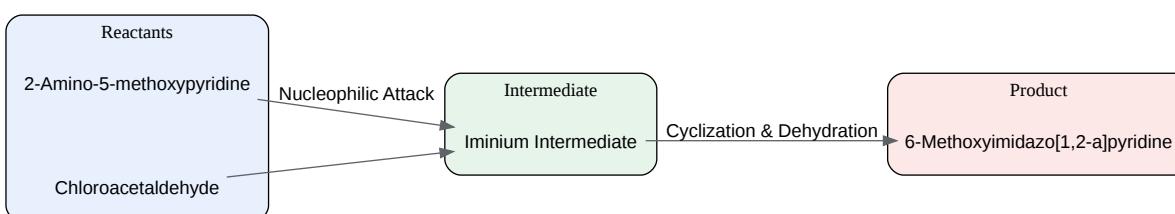
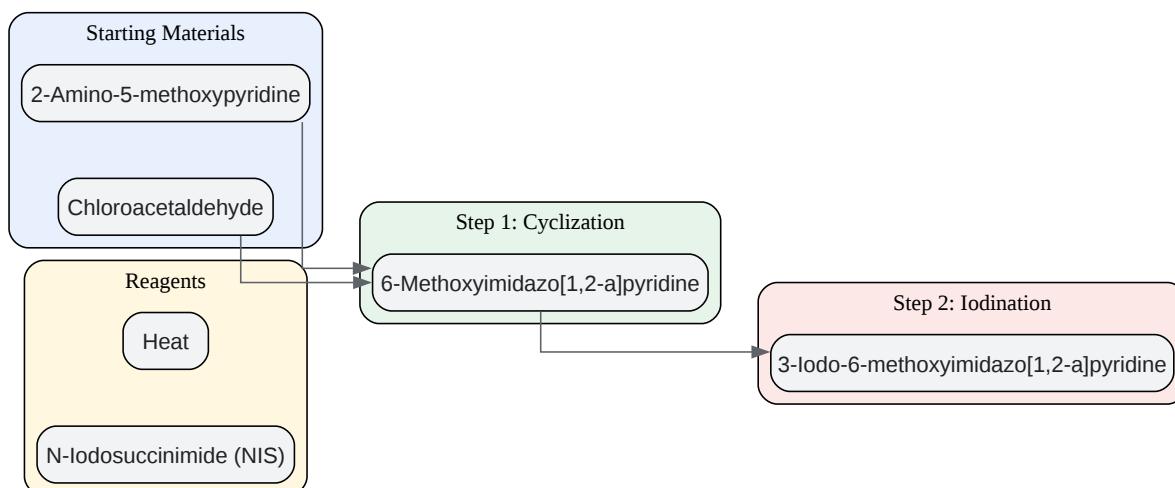
This document will detail a reliable two-step synthetic strategy, commencing with the construction of the 6-methoxyimidazo[1,2-a]pyridine core, followed by a regioselective iodination at the C3 position. The rationale behind the choice of reagents and reaction conditions is discussed to provide a comprehensive understanding of the synthetic process.

Synthetic Strategy Overview

The synthesis of **3-Iodo-6-methoxyimidazo[1,2-a]pyridine** is most effectively approached through a two-step sequence:

- Step 1: Cyclization to form 6-methoxyimidazo[1,2-a]pyridine. This involves the reaction of 2-amino-5-methoxypyridine with a suitable C2-synthon, typically an α -haloacetaldehyde or its equivalent.

- Step 2: Regioselective Iodination. The formed 6-methoxyimidazo[1,2-a]pyridine undergoes electrophilic substitution, preferentially at the electron-rich C3 position of the imidazole ring, using a suitable iodinating agent.



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